

An In-depth Technical Guide to 4-Hydroxycyclohexanecarboxylic Acid

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Compound of Interest

Compound Name: 4-Hydroxycyclohexanecarboxylic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-hydroxycyclohexanecarboxylic acid**, a molecule of interest in various scientific and pharmaceutical research fields. This document details its chemical identity, physical and chemical properties, synthesis protocols, and biological significance, presenting data in a clear and accessible format for researchers.

Chemical Identification and Properties

4-Hydroxycyclohexanecarboxylic acid is a cyclic organic compound existing as a mixture of cis and trans stereoisomers. The orientation of the hydroxyl (-OH) and carboxylic acid (-COOH) groups on the cyclohexane ring defines these isomers and influences their physical and chemical properties.

Table 1: CAS Number Identification

Compound Name	CAS Registry Number
4-Hydroxycyclohexanecarboxylic acid (mixture of isomers)	17419-81-7
cis-4-Hydroxycyclohexanecarboxylic acid	3685-22-1[1]
trans-4-Hydroxycyclohexanecarboxylic acid	3685-26-5

Table 2: Physicochemical Properties

Property	cis-4-Hydroxycyclohexanecarboxylic acid	trans-4-Hydroxycyclohexanecarboxylic acid
Molecular Formula	C ₇ H ₁₂ O ₃	C ₇ H ₁₂ O ₃
Molecular Weight	144.17 g/mol [1]	144.17 g/mol
Appearance	White to off-white crystalline powder[2]	White to off-white solid
Melting Point	150 °C[2]	145 °C[3]
pKa	4.84 (at 25°C)	4.69 (at 25°C)
Solubility	Soluble in methanol	Soluble in methanol and DMSO

Spectroscopic Data

While fully assigned spectra are not readily available in the public domain, the expected spectroscopic characteristics can be inferred from the functional groups present.

Infrared (IR) Spectroscopy: Both isomers will exhibit characteristic broad O-H stretching vibrations from the carboxylic acid (around 2500-3300 cm⁻¹) and the alcohol (around 3200-3600 cm⁻¹). A strong C=O stretching vibration for the carboxylic acid will be present around 1700-1725 cm⁻¹. The fingerprint region will differ between the cis and trans isomers due to their different symmetries.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ¹H NMR:** The proton of the carboxylic acid will appear as a broad singlet far downfield (typically >10 ppm). The proton attached to the carbon bearing the hydroxyl group (CH-OH) will be observed in the range of 3.5-4.5 ppm. The remaining cyclohexyl protons will appear as a complex multiplet in the upfield region (1-2.5 ppm). The chemical shifts and coupling constants of the CH-OH and CH-COOH protons will differ between the cis and trans isomers.

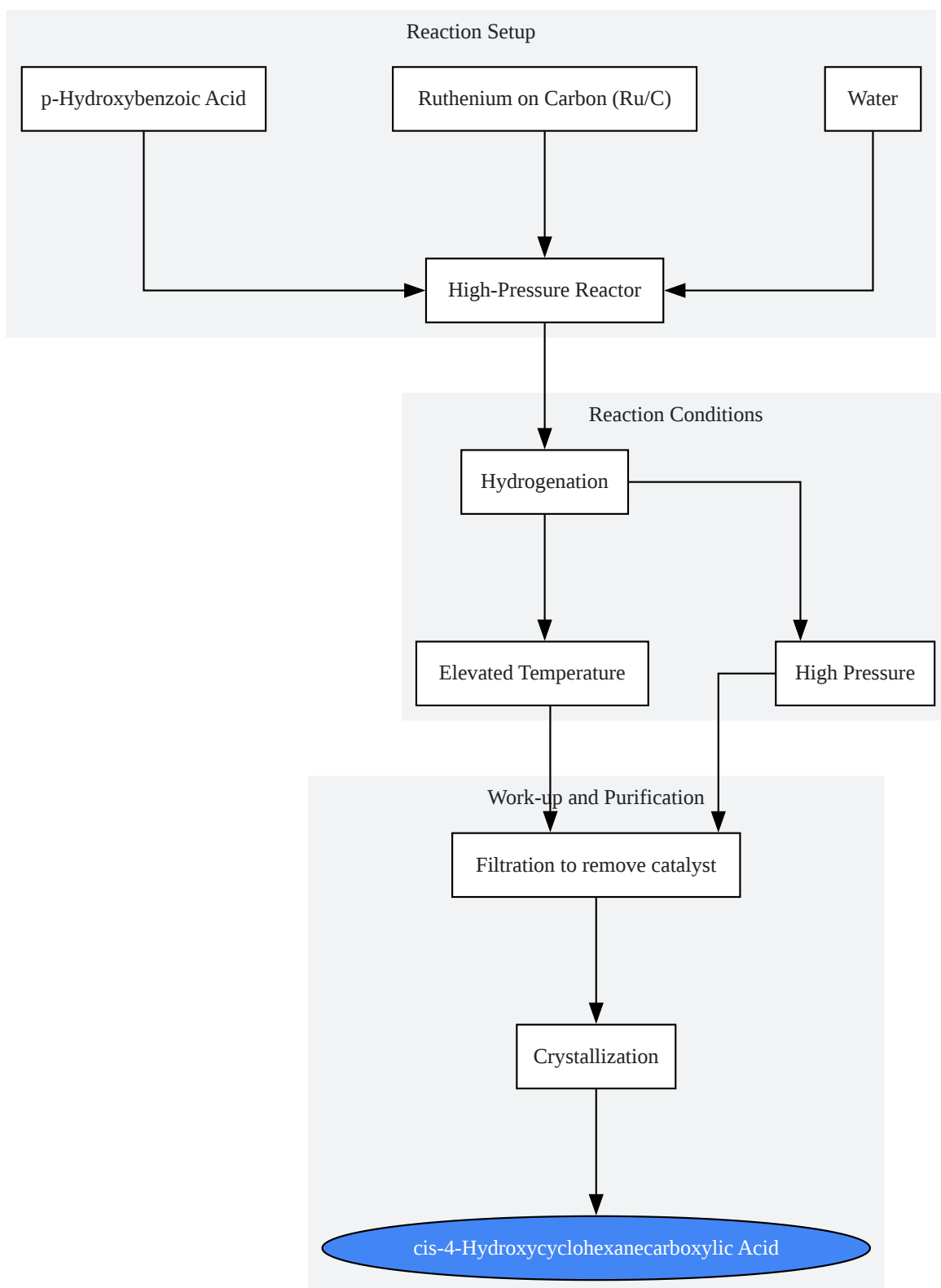
- ^{13}C NMR: The carbonyl carbon of the carboxylic acid will have a chemical shift in the range of 175-185 ppm. The carbon attached to the hydroxyl group will be found around 65-75 ppm. The other four sp^3 hybridized carbons of the cyclohexane ring will appear in the 20-45 ppm range.

Experimental Protocols

Synthesis of cis-4-Hydroxycyclohexanecarboxylic acid

A common method for the synthesis of the cis isomer involves the catalytic hydrogenation of p-hydroxybenzoic acid.

Experimental Workflow for the Synthesis of cis-4-Hydroxycyclohexanecarboxylic acid



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Caption: Synthesis of cis-**4-Hydroxycyclohexanecarboxylic acid**.

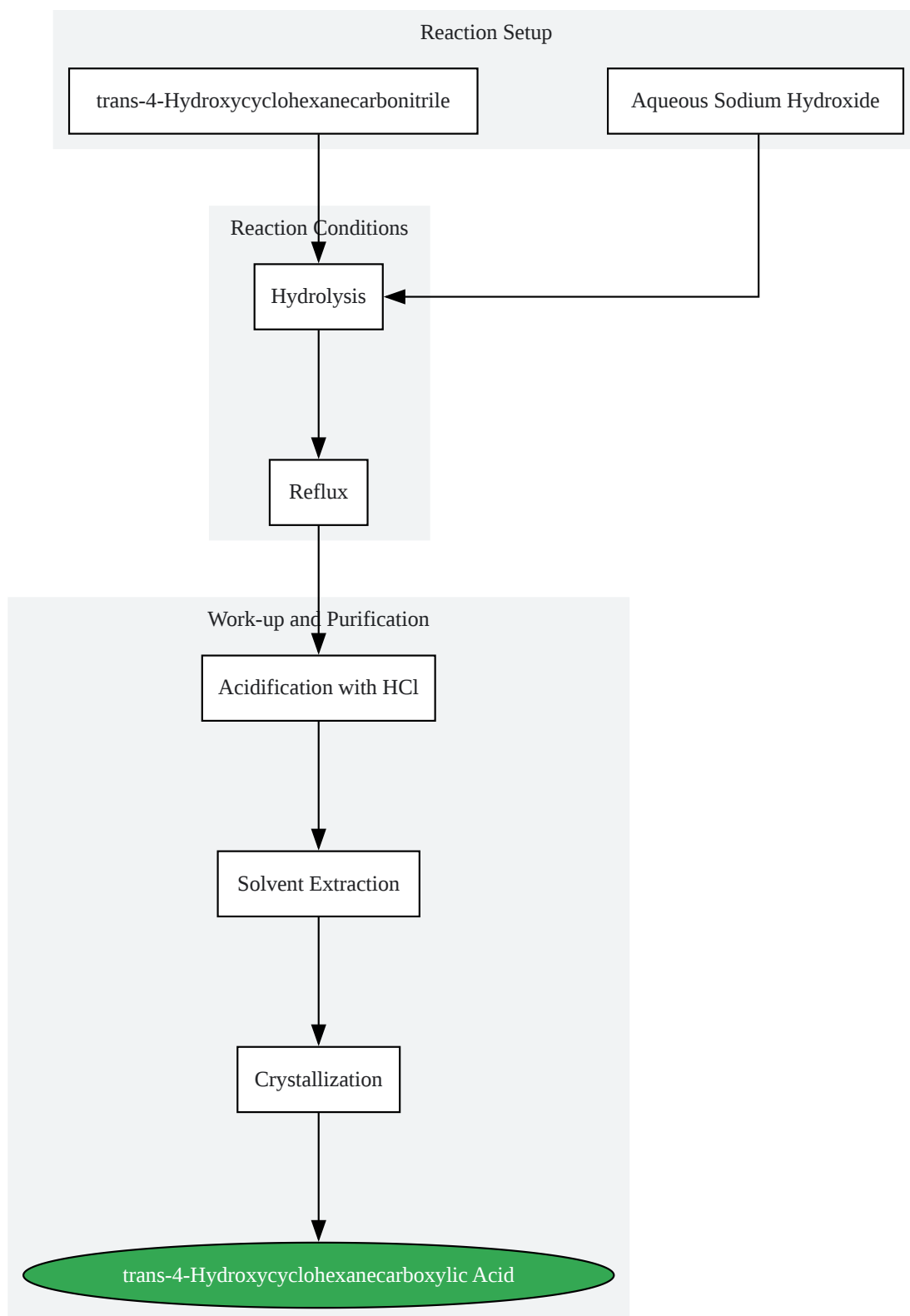
Detailed Methodology:

- **Reaction Setup:** In a high-pressure autoclave, combine p-hydroxybenzoic acid, a catalytic amount of 5% Ruthenium on carbon (Ru/C), and water as the solvent.
- **Hydrogenation:** Seal the reactor and purge with nitrogen, followed by hydrogen. Pressurize the reactor with hydrogen gas and heat to the desired temperature (e.g., 80-120 °C). Maintain the reaction under stirring until the uptake of hydrogen ceases.
- **Work-up:** After cooling the reactor to room temperature, carefully release the pressure. Filter the reaction mixture to remove the catalyst.
- **Purification:** Concentrate the filtrate under reduced pressure. The crude product can be purified by recrystallization from a suitable solvent system, such as water or ethanol, to yield pure **cis-4-hydroxycyclohexanecarboxylic acid**.

Synthesis of trans-4-Hydroxycyclohexanecarboxylic acid

The trans isomer can be synthesized from the cis isomer via an isomerization reaction or through a multi-step process starting from a different precursor. A common method involves the hydrolysis of trans-4-hydroxycyclohexanecarbonitrile.

Experimental Workflow for the Synthesis of trans-4-Hydroxycyclohexanecarboxylic acid



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Caption: Synthesis of trans-**4-Hydroxycyclohexanecarboxylic acid**.

Detailed Methodology:

- **Reaction Setup:** Dissolve trans-4-hydroxycyclohexanecarbonitrile in an aqueous solution of sodium hydroxide.
- **Hydrolysis:** Heat the reaction mixture to reflux and maintain for several hours to ensure complete hydrolysis of the nitrile group to a carboxylate.
- **Work-up:** After cooling, carefully acidify the reaction mixture with hydrochloric acid to a pH of approximately 2-3. This will precipitate the carboxylic acid.
- **Purification:** The crude product can be collected by filtration and purified by recrystallization from a suitable solvent, such as water or an alcohol/water mixture, to yield pure trans-4-hydroxycyclohexanecarboxylic acid.

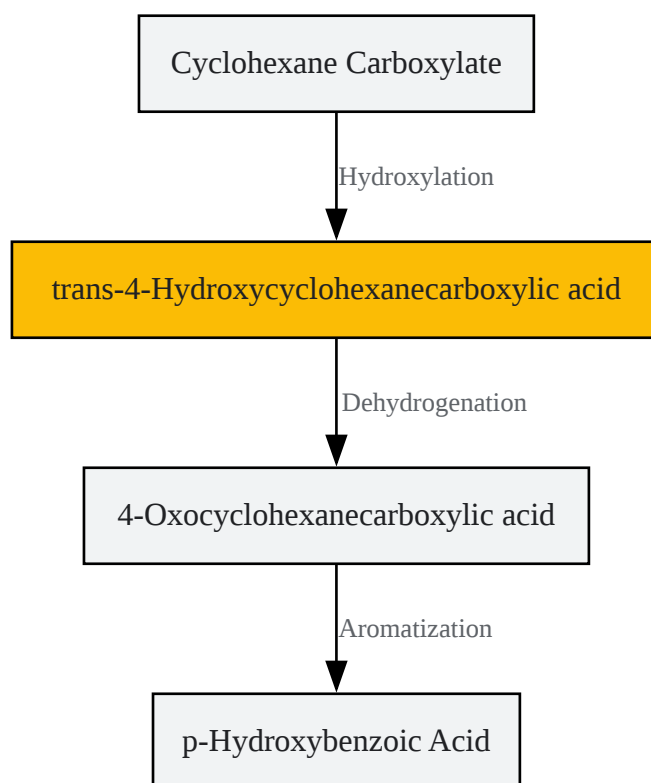
Biological Significance and Metabolic Pathway

4-Hydroxycyclohexanecarboxylic acid is recognized as a metabolite produced by gut microbiota. Its presence in human urine has been a subject of clinical interest.

Microbial Metabolism

Certain soil bacteria, such as *Alcaligenes* strain W1, are capable of utilizing cyclohexane carboxylate as a sole carbon source. This metabolic pathway involves the formation of trans-4-hydroxycyclohexanecarboxylic acid as a key intermediate.

Metabolic Pathway of Cyclohexane Carboxylate in *Alcaligenes* strain W1



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Caption: Microbial degradation of cyclohexane carboxylate.

This pathway highlights the environmental relevance of **4-hydroxycyclohexanecarboxylic acid** and provides a basis for further investigation into its role in microbial ecosystems and potential applications in bioremediation.

Conclusion

This technical guide provides essential information on **4-hydroxycyclohexanecarboxylic acid** for researchers and professionals in the fields of chemistry and drug development. The clear presentation of CAS numbers, physicochemical data, detailed synthesis protocols, and its biological context aims to facilitate further research and application of this versatile molecule. The provided diagrams for synthesis workflows and metabolic pathways offer a visual summary of key processes involving this compound.

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